

Application Notes and Protocols for Z-LVG-CHN2 in DMSO

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Compound of Interest		
Compound Name:	Z-LVG-CHN2	
Cat. No.:	B037999	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-LVG-CHN2 is a cell-permeable, irreversible inhibitor of cysteine proteinases, with notable activity against cathepsins.[1][2] This tripeptide derivative is an important tool for studying the role of these proteases in various physiological and pathological processes, including viral entry.[1][2] Notably, **Z-LVG-CHN2** has been identified as an effective inhibitor of SARS-CoV-2 replication by targeting the 3CL pro protease, with an EC50 of 190 nM.[1] These application notes provide detailed protocols for the preparation of **Z-LVG-CHN2** stock solutions in dimethyl sulfoxide (DMSO) and their application in cell-based assays.

Quantitative Data Summary

For accurate and reproducible experimental design, key quantitative data for **Z-LVG-CHN2** are summarized in the table below.



Parameter	Value
Molecular Weight	445.51 g/mol
Solubility in DMSO	≥ 10 mM
EC ₅₀ (SARS-CoV-2 replication)	190 nM
Recommended Working Concentration Range	0 - 10 μΜ
Storage of Stock Solution in DMSO	-20°C for up to 1 month, -80°C for up to 6 months

Experimental Protocols

Protocol 1: Preparation of a 10 mM Z-LVG-CHN2 Stock Solution in DMSO

This protocol outlines the preparation of a high-concentration stock solution of **Z-LVG-CHN2** in DMSO, which can be subsequently diluted to various working concentrations for in vitro experiments.

Materials:

- Z-LVG-CHN2 powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- · Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:



- Calculation: To prepare 1 mL of a 10 mM stock solution, the required mass of Z-LVG-CHN2 is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 445.51 g/mol x 1000 mg/g
 - Mass = 4.4551 mg
- Weighing: On a calibrated analytical balance, accurately weigh 4.46 mg of Z-LVG-CHN2 powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the Z-LVG-CHN2 powder.
- Solubilization: Securely cap the tube and vortex the solution at room temperature until the
 powder is completely dissolved. Gentle warming (e.g., 37°C for 5-10 minutes) can be applied
 to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are
 present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note on DMSO: DMSO is hygroscopic. Use a fresh, unopened bottle or a properly stored anhydrous grade to ensure maximum solubility and stability of the compound. The final concentration of DMSO in cell culture media should be kept below 0.5% to minimize cytotoxicity, with a concentration of less than 0.1% being ideal.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the 10 mM **Z-LVG-CHN2** stock solution to prepare a range of working concentrations for a typical cell-based antiviral or cytotoxicity assay.

Materials:



- 10 mM Z-LVG-CHN2 stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

- Intermediate Dilution: Prepare an intermediate stock solution to facilitate accurate serial dilutions. For example, to make a 1 mM intermediate stock:
 - $\circ~$ Dilute the 10 mM stock solution 1:10 by adding 10 μL of the 10 mM stock to 90 μL of sterile DMSO.
- Serial Dilution for Working Solutions: The following steps outline the preparation of a dilution series from 10 μ M down to 0.01 μ M, ensuring the final DMSO concentration in the cell culture medium is consistent and low (e.g., 0.1%). This example is for a final volume of 1 mL per well.
 - $\circ~$ Highest Concentration (10 μM): To achieve a final concentration of 10 μM in 1 mL of media, you will need a 1000x stock of 10 mM.
 - Add 1 μL of the 10 mM Z-LVG-CHN2 stock solution to 999 μL of cell culture medium.
 This results in a final DMSO concentration of 0.1%.
 - Subsequent Dilutions: To maintain a constant DMSO concentration across all working solutions, it is recommended to first prepare a series of intermediate stocks in DMSO and then dilute each of these into the final culture medium.
 - Alternative Method (Dilution in Media): If maintaining a precisely constant DMSO
 concentration is less critical than minimizing the number of steps, you can perform a serial
 dilution in the cell culture medium. However, be aware that the DMSO concentration will
 decrease with each dilution step.



Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of **Z-LVG-CHN2**. For the example above, this would be 1 μL of DMSO in 999 μL of medium (0.1% DMSO).

Example Dilution Table for a 96-well plate (final volume 100 µL/well):

Final Concentration (μΜ)	Volume of 10 mM Stock (µL)	Volume of Media (μL)	Final DMSO (%)
10	0.1	99.9	0.1
5	0.05	99.95	0.05
2.5	0.025	99.975	0.025
1	0.01	99.99	0.01
0.1	0.001	99.999	0.001
Vehicle Control	0.1 (of pure DMSO)	99.9	0.1

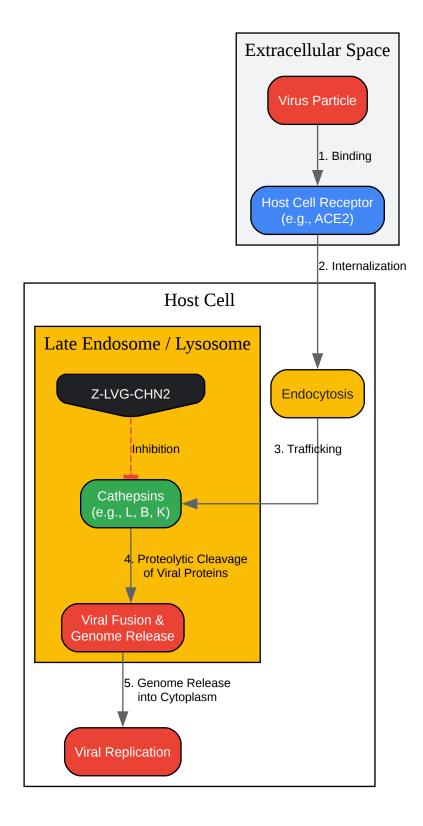
Note: For very small volumes, it is advisable to perform an intermediate dilution step to ensure accuracy.

Visualizations

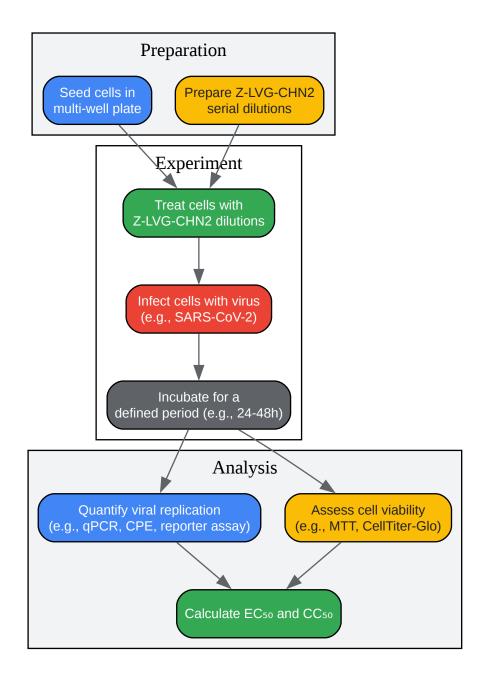
Signaling Pathway: Cathepsin-Mediated Viral Entry

The following diagram illustrates the mechanism by which cathepsins facilitate the entry of certain viruses, such as SARS-CoV-2, into host cells. **Z-LVG-CHN2** inhibits the activity of these cathepsins, thereby blocking a critical step in the viral lifecycle.









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